

5-Ethoxy-2-nitrophenol: Proper Disposal Procedures

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Compound of Interest

Compound Name: 5-Ethoxy-2-nitrophenol

CAS No.: 857629-22-2

Cat. No.: B3043397

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Chemical Identification & Hazard Assessment

Before initiating disposal, you must validate the waste stream characterization. Treat **5-Ethoxy-2-nitrophenol** as a Class 6.1 Toxic Substance and a potential Class 1 Explosive Precursor (if dry or in contact with metals).^{[1][2]}

Property	Description
Chemical Name	5-Ethoxy-2-nitrophenol
Chemical Class	Nitrophenol Derivative
Physical State	Yellow Crystalline Solid
Primary Hazards	Acute Toxicity (Oral/Dermal), Skin/Eye Irritation, Aquatic Toxicity.[1][2]
Reactivity Hazard	High. Can form explosive phenolate salts with strong bases.[1][2] Thermal decomposition releases toxic NOx fumes.
RCRA Status	Not explicitly P- or U-listed by specific CAS, but must be treated as Characteristic Hazardous Waste (Toxicity/Reactivity) under 40 CFR 261.

Pre-Disposal Segregation & Storage

Core Directive: The most critical error in nitrophenol disposal is improper segregation. Mixing this compound with incompatible streams can lead to exothermic runaways or the formation of shock-sensitive explosives.

The "Do Not Mix" Protocol[1]

- Strong Bases (Sodium Hydroxide, Potassium Hydroxide): NEVER mix. This reaction forms unstable metal nitrophenolate salts, which are shock-sensitive explosives when dry.
- Reducing Agents (Hydrides, Sulfides): Avoid contact.[3] Can lead to vigorous exothermic reactions.
- Oxidizers (Peroxides, Permanganates): Strictly segregate to prevent combustion.
- Metals: Avoid contact with active metals (Zinc, Aluminum) which can catalyze decomposition.

Storage for Disposal[3][4][5][6][7]

- Container: Use Amber Glass or High-Density Polyethylene (HDPE) containers. Avoid metal containers.
- State: Keep the material wet (wetted with water or a compatible solvent like ethanol) if possible to reduce dust explosion hazards and shock sensitivity.
- Labeling: Clearly label as "Hazardous Waste - Toxic / Reactive - **5-Ethoxy-2-nitrophenol**".

Step-by-Step Disposal Workflow

Workflow A: Solid Waste (Pure Substance or Spill Debris)[1]

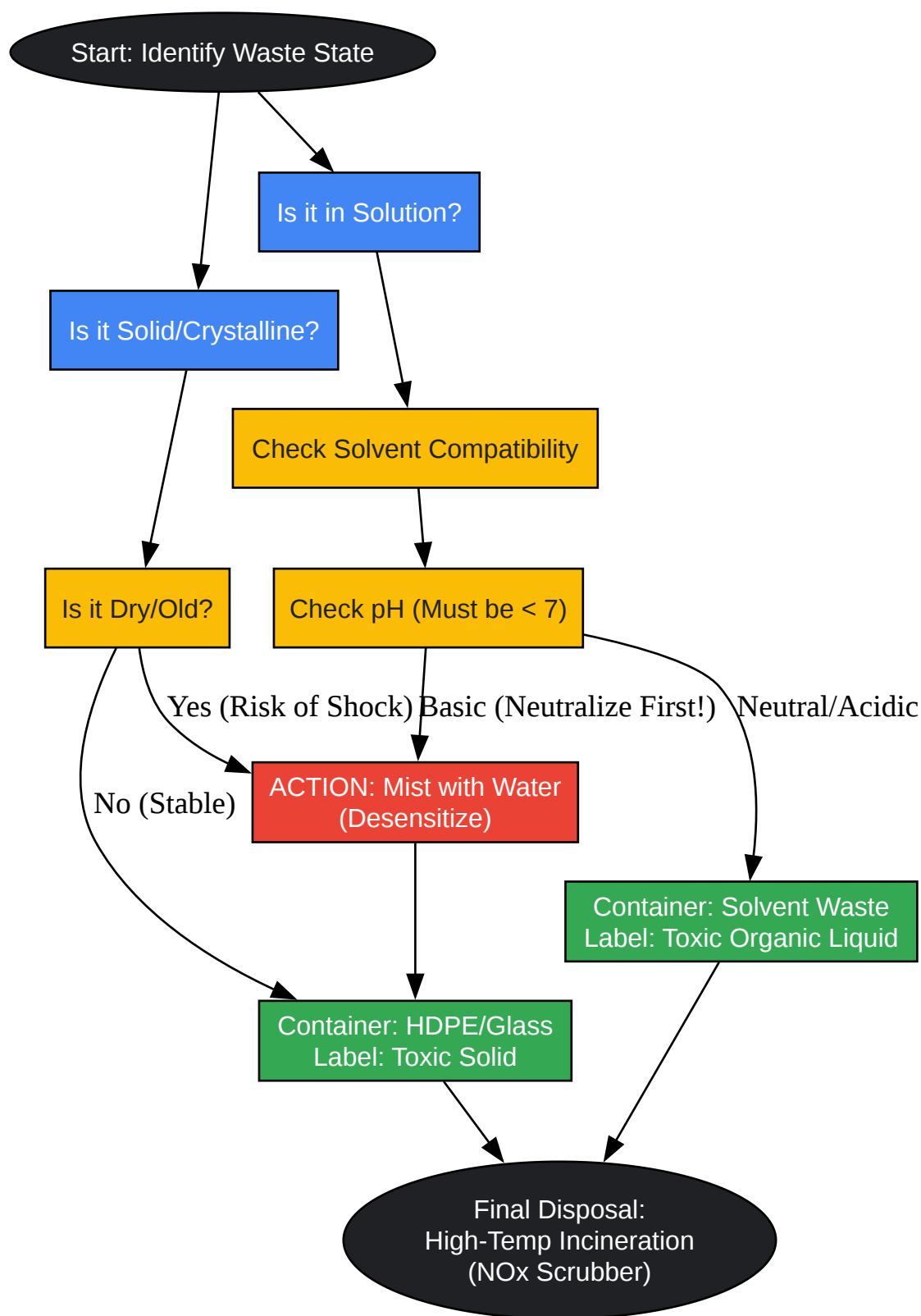
- Wetting: If the solid is dry and old, gently mist with water to desensitize before handling.
- Containerization: Transfer waste into a dedicated, wide-mouth HDPE jar.
- Secondary Containment: Place the primary container into a secondary spill-proof bin.
- Destruction Method: The only acceptable disposal method is High-Temperature Incineration equipped with a scrubber for Nitrogen Oxides (NOx).

Workflow B: Liquid Waste (Solvent Solutions)

- Solvent Check: Ensure the solvent carrier is compatible (e.g., Ethanol, Methanol, DMSO). Do not mix with chlorinated solvents if your facility segregates halogenated waste.
- pH Check: Ensure the solution is Neutral to slightly Acidic (pH 5-7). Never dispose of in basic solutions.
- Waste Stream: Classify as "Organic Waste - Toxic".

Operational Decision Matrix (Visualization)

The following logic flow ensures the correct waste stream selection based on the physical state and contamination level.



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Figure 1: Decision matrix for segregating and processing **5-Ethoxy-2-nitrophenol** waste streams.

Emergency Procedures (Spills)

In the event of a spill, do not use dry sweeping methods, which generate dust and static electricity (ignition sources).

- **Evacuate & PPE:** Clear the area. Don full PPE: Nitrile gloves (double gloved), lab coat, safety goggles, and a P95/N95 respirator (dust mask) or half-face respirator with organic vapor/particulate cartridges.
- **Wet Method:** Cover the spill with a specialized Solvent Absorbent or damp sand. If using sand, lightly mist with water first to suppress dust.
- **Neutralization:** Do not use sodium bicarbonate or other bases. Use inert absorbents (Vermiculite, Clay).
- **Collection:** Use non-sparking tools (plastic scoop) to transfer to a waste container.
- **Decontamination:** Wash the surface with a soap and water solution.^[4] Collect all rinse water as hazardous liquid waste.

References

- PubChem. (n.d.). 2-Nitrophenol (Analogous Hazard Data). National Library of Medicine. Retrieved from [\[Link\]](#)^{[1][2]}
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [\[Link\]](#)^{[1][2]}
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)^{[1][2]}

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Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](https://www.epa.gov/rca/rca-codes)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](https://essr.umd.edu/)
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